

# Lirafugratinib Hydrochloride Off-Target Kinase Screening: A Technical Resource

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## Compound of Interest

Compound Name: *Lirafugratinib Hydrochloride*

CAS No.: *2688040-45-9*

Cat. No.: *B15574548*

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This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guidance, and frequently asked questions regarding the off-target kinase screening of **Lirafugratinib Hydrochloride** (also known as RLY-4008).

## Executive Summary

Lirafugratinib (RLY-4008) is a potent, highly selective, and irreversible small molecule inhibitor of Fibroblast Growth Factor Receptor 2 (FGFR2).<sup>[1][2]</sup> Its design was guided by computational analysis of protein dynamics, aiming to minimize off-target effects commonly associated with pan-FGFR inhibitors, such as hyperphosphatemia (linked to FGFR1 inhibition) and diarrhea (linked to FGFR4 inhibition).<sup>[2][3][4]</sup> Off-target kinase screening is a critical step in the preclinical evaluation of such inhibitors to ensure their safety and specificity. This resource outlines the methodologies, presents the selectivity data, and addresses potential experimental challenges.

## Off-Target Kinase Selectivity Profile

Lirafugratinib has demonstrated a high degree of selectivity for FGFR2 over other kinases, including other members of the FGFR family. The following table summarizes the key quantitative data from in vitro screening assays.

| Target Kinase | Assay Type    | Selectivity vs. FGFR2      | IC50 (μM) | Percent Inhibition | Notes                                                                                                                |
|---------------|---------------|----------------------------|-----------|--------------------|----------------------------------------------------------------------------------------------------------------------|
| FGFR1         | Caliper       | ~250-fold less sensitive   | 1.29      | -                  | Designed to avoid this off-target to reduce hyperphosphatemia. <a href="#">[2]</a> <a href="#">[4]</a>               |
| FGFR3         | Not Specified | >80-fold less sensitive    | -         | -                  | <a href="#">[5]</a>                                                                                                  |
| FGFR4         | Not Specified | >5,000-fold less sensitive | -         | -                  | Designed to avoid this off-target to reduce diarrhea. <a href="#">[2]</a> <a href="#">[4]</a><br><a href="#">[6]</a> |
| MEK5          | KINOMEScan    | -                          | -         | 92.4% at 500 nM    | Not expected to be inhibited irreversibly. <a href="#">[5]</a>                                                       |
| MKNK2         | KINOMEScan    | -                          | -         | 89% at 500 nM      | Not expected to be inhibited irreversibly. <a href="#">[5]</a>                                                       |

## Experimental Protocols

While detailed proprietary protocols are not publicly available, the principles behind the key experiments for determining off-target kinase activity are well-established.

## Methodology: Broad Kinase Panel Screening (e.g., KINOMEscan)

This method is employed to assess the selectivity of a compound against a large number of kinases.

- **Compound Preparation:** **Lirafugratinib Hydrochloride** is solubilized in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
- **Assay Principle:** The assay typically involves a competition binding format. An active site-directed ligand is immobilized on a solid support. The kinase of interest is pre-incubated with the test compound (Lirafugratinib) and then applied to the ligand-bound support.
- **Detection:** The amount of kinase that binds to the support is quantified, often using a quantitative PCR (qPCR) readout of a DNA tag conjugated to the kinase. A lower signal indicates stronger binding of the test compound to the kinase, signifying inhibition.
- **Data Analysis:** The results are often expressed as the percentage of inhibition relative to a vehicle control. For Lirafugratinib, a screen against 468 kinases was performed.[\[1\]](#)

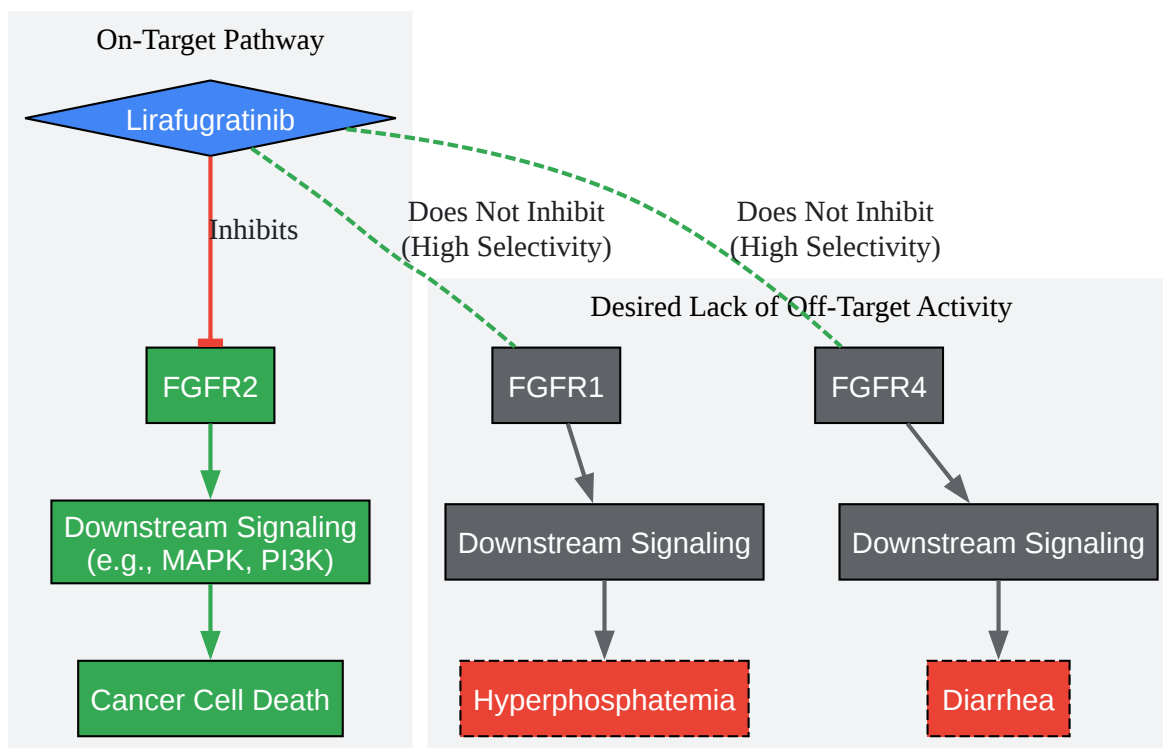
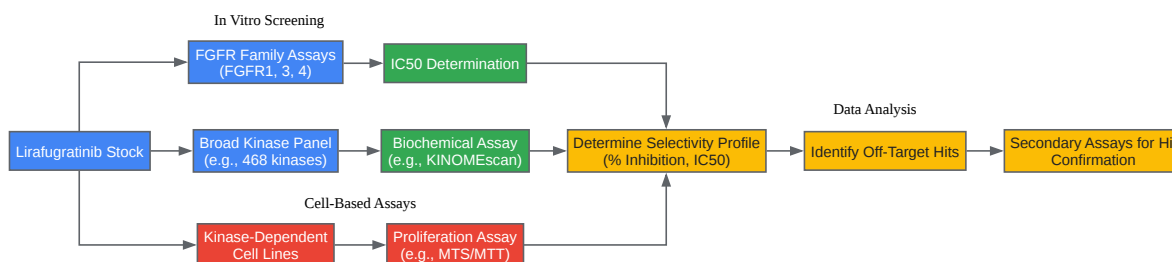
## Methodology: Cellular Proliferation Assays

These assays determine the functional consequence of kinase inhibition in a cellular context.

- **Cell Line Selection:** A panel of cell lines is chosen, each being dependent on a specific kinase for proliferation. For FGFR selectivity, this would include FGFR1, FGFR2, FGFR3, and FGFR4-dependent cell lines.[\[5\]](#)
- **Cell Culture and Seeding:** The selected cell lines are cultured under standard conditions and seeded into multi-well plates.
- **Compound Treatment:** Cells are treated with a range of concentrations of **Lirafugratinib Hydrochloride**.
- **Proliferation Measurement:** After a set incubation period (e.g., 72 hours), cell viability or proliferation is measured using assays such as MTS, MTT, or CellTiter-Glo.

- Data Analysis: The half-maximal inhibitory concentration (IC50) is calculated by plotting the percentage of cell growth inhibition against the compound concentration. High selectivity is demonstrated by potent IC50 values in FGFR2-dependent lines and significantly weaker values in lines dependent on other kinases.[5]

## Visualized Workflows and Pathways



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